

Comparative toxicity of Thiotraniliprole to pest and beneficial species

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Compound of Interest

Compound Name: *Thiotraniliprole*

Cat. No.: *B15141094*

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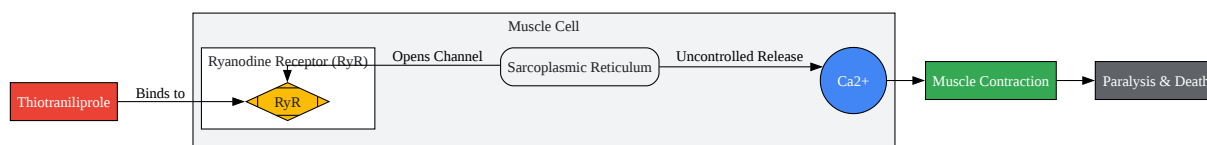
A Comparative Analysis of the Toxicological Profile of **Thiotraniliprole** in Pest and Beneficial Species.

Introduction

Thiotraniliprole is a novel insecticide belonging to the diamide class of chemistry, which has gained prominence in pest management strategies. Like other diamides, its mode of action involves the disruption of calcium regulation in the muscle cells of susceptible insects. This guide provides a comparative assessment of the toxicity of **Thiotraniliprole** against key agricultural pests and beneficial, non-target species, with supporting data from scientific literature.

Mode of Action: Ryanodine Receptor Modulation

Thiotraniliprole, along with other diamide insecticides such as chlorantraniliprole, acts as a modulator of the ryanodine receptor (RyR).^[1] These receptors are critical for regulating the release of calcium from the sarcoplasmic reticulum within muscle cells. The binding of **Thiotraniliprole** to the insect RyR leads to an uncontrolled release of internal calcium stores, resulting in muscle contraction, paralysis, and ultimately, the death of the insect. This mode of action is highly selective for insect RyRs, which contributes to its lower toxicity in mammals.



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Figure 1: Simplified signaling pathway of **Thiotraniliprole**'s mode of action.

Comparative Toxicity to Pest Species

Thiotraniliprole has demonstrated high efficacy against a range of lepidopteran pests. The following table summarizes the lethal concentrations (LC50) of **Thiotraniliprole** in comparison to other insecticides against various pest species. Lower LC50 values indicate higher toxicity.

Pest Species	Insecticide	LC50	Exposure Time	Reference
Spodoptera frugiperda (Fall Armyworm)	Chlorantraniliprole	2.781 mg/L	48 h	[2]
Mamestra brassicae (Cabbage Moth)	Chlorantraniliprole	0.35 mg/L	24 h	[3] [4]
Mamestra brassicae (Cabbage Moth)	Indoxacarb	1.71 mg/L	24 h	[3] [4]
Callosobruchus maculatus (Pulse Beetle)	Spinosad 45% SC	0.0002%	72 h	[5]
Callosobruchus maculatus (Pulse Beetle)	Chlorantraniliprole 18.5% SC	0.0007%	72 h	[5]
Callosobruchus maculatus (Pulse Beetle)	Emamectin Benzoate 5% SC	0.0011%	72 h	[5]
Callosobruchus maculatus (Pulse Beetle)	Deltamethrin 2.8% SC	0.0003%	72 h	[5]
Callosobruchus maculatus (Pulse Beetle)	Chlorfenpyr 10% SC	0.0031%	72 h	[5]

Comparative Toxicity to Beneficial Species

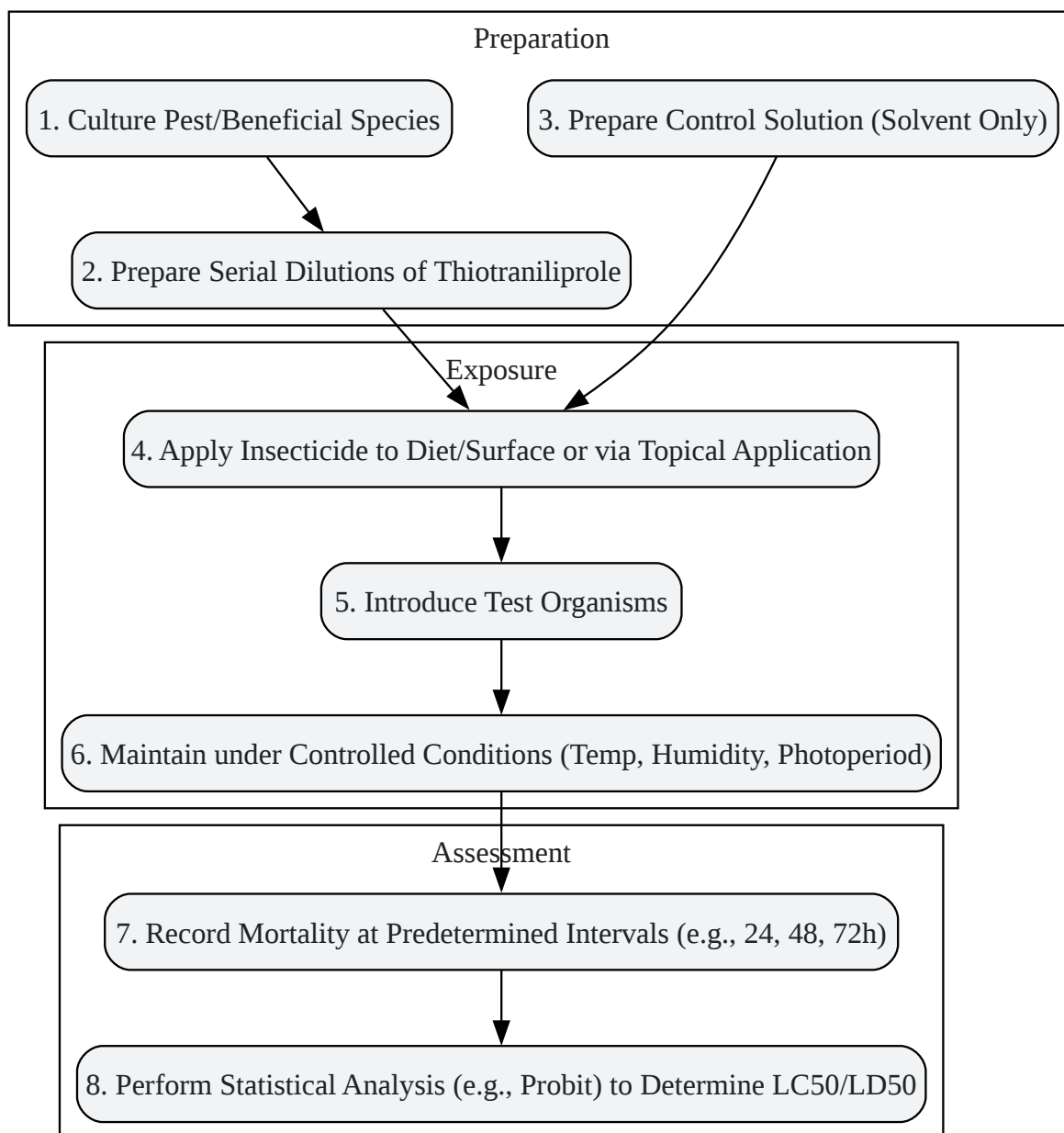
The selectivity of an insecticide is crucial for its integration into Integrated Pest Management (IPM) programs. A favorable toxicological profile towards beneficial insects is highly desirable.

A study on the parasitic wasp *Trichogramma* species, which are important biological control agents, showed that tetraniliprole (a closely related diamide) and chlorantraniliprole had lower mortality rates compared to thiocyclam.[6] Specifically, at five days post-treatment, tetraniliprole and chlorantraniliprole resulted in significantly lower mortality in *T. brassicae* and *T. evanescens* compared to thiocyclam.[6] Another study indicated that chlorantraniliprole has low intrinsic toxicity to many beneficial arthropods, including pollinators like honey bees.[6]

Beneficial Species	Insecticide	Mortality Rate (%)	Exposure Time	Reference
<i>Trichogramma brassicae</i>	Tetraniliprole	25.00	< 5 days	[6]
<i>Trichogramma evanescens</i>	Tetraniliprole	21.11	5 days	[6]
<i>Trichogramma brassicae</i>	Chlorantraniliprole	26.11	< 5 days	[6]
<i>Trichogramma evanescens</i>	Chlorantraniliprole	13.33	5 days	[6]
<i>Trichogramma brassicae</i>	Lufenuron	30.55	< 5 days	[6]
<i>Trichogramma evanescens</i>	Lufenuron	30.00	5 days	[6]
<i>Trichogramma brassicae</i>	Thiocyclam	65.55	< 5 days	[6]
<i>Trichogramma evanescens</i>	Thiocyclam	57.22	5 days	[6]

Experimental Protocols

Standardized laboratory bioassays are essential for determining the toxicity of insecticides. The following is a generalized workflow for a larval contact bioassay.



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Figure 2: Generalized workflow for an insecticide toxicity bioassay.

Detailed Methodology for a Larval Bioassay:

- **Test Organisms:** Larvae of a specific instar (e.g., third-instar) are selected to ensure uniformity.^[7]
- **Insecticide Preparation:** A stock solution of the technical grade insecticide is prepared in an appropriate solvent (e.g., acetone or DMSO).^[7] Serial dilutions are then made to obtain the desired test concentrations.
- **Application Method:**
 - **Diet Incorporation:** The insecticide solution is mixed into an artificial diet before it solidifies.
 - **Topical Application:** A micro-applicator is used to apply a precise droplet of the insecticide solution directly onto the dorsal thorax of the insect.^[7]
 - **Leaf Dip:** Leaves are dipped into the insecticide solution, allowed to dry, and then provided to the insects.
- **Exposure:** A set number of larvae (e.g., 10-20) are exposed to each concentration, with multiple replications (typically 3-5).^[7] A control group is exposed only to the solvent.
- **Observation:** Mortality is assessed at regular intervals. Larvae are considered dead if they are unable to move when prodded with a fine brush.
- **Data Analysis:** The mortality data is corrected for control mortality (if any) using Abbott's formula. Probit analysis is then used to calculate the LC50 or LD50 values, which represent the concentration or dose that is lethal to 50% of the test population.^[7]

Conclusion

The available data suggests that **Thiotraniliprole** is a highly effective insecticide against key lepidopteran pests. Its mode of action, targeting the insect ryanodine receptor, provides a high degree of selectivity. This is reflected in the lower toxicity observed in beneficial species like Trichogramma wasps when compared to broader-spectrum insecticides. This selectivity makes **Thiotraniliprole** a valuable tool for integrated pest management programs, where the goal is to control pest populations while minimizing harm to non-target organisms and the environment. Further research should continue to evaluate its effects on a wider range of beneficial insects and under field conditions.

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